

Safe handling and storage procedures for 2-Ethoxypropanoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxypropanoyl chloride

Cat. No.: B15347068

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Application Notes and Protocols for 2-Ethoxypropanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2-Ethoxypropanoyl chloride**. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

2-Ethoxypropanoyl chloride is a flammable and corrosive liquid that requires careful handling.^[1] The following table summarizes its key properties.

Property	Value	Reference
Molecular Formula	C5H9ClO2	N/A
Molecular Weight	136.58 g/mol	N/A
Appearance	Liquid	[1]
Boiling Point	72 - 73 °C (162 - 163 °F)	[2]
Density	0.742 g/cm3 at 25 °C (77 °F)	[2]
Flash Point	113 °C (235.4 °F)	[3]

Hazard Identification and Safety Precautions

2-Ethoxypropanoyl chloride is classified with multiple hazards, necessitating strict safety protocols.

GHS Hazard Classification:

- Flammable liquids (Category 3)
- Acute toxicity, Oral (Category 4)
- Skin corrosion (Category 1B)
- Serious eye damage (Category 1)
- Respiratory sensitization (Category 1)
- Skin sensitization (Category 1)

Hazard Statements:

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

Precautionary Statements: A comprehensive list of precautionary statements can be found in the Safety Data Sheet. Key precautions include avoiding breathing vapors, washing skin thoroughly after handling, and wearing appropriate personal protective equipment.^[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Ethoxypropanoyl chloride**.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and/or face shield.
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber), flame-retardant antistatic protective clothing, and closed-toe shoes.[2]
Respiratory Protection	Required when vapors or aerosols are generated.[2] Use a respirator with an appropriate filter for organic gases and vapors.

Experimental Protocols

Protocol 1: General Handling and Dispensing

This protocol outlines the standard procedure for safely handling and dispensing **2-Ethoxypropanoyl chloride** in a laboratory setting.

Materials:

- **2-Ethoxypropanoyl chloride**
- Appropriate glassware (clean, dry)
- Inert gas source (e.g., nitrogen, argon)
- Chemical fume hood
- Personal Protective Equipment (as specified in section 3)
- Spill kit

Procedure:

- Ensure the chemical fume hood is functioning correctly before starting any work.

- Don all required personal protective equipment.
- Ground/bond the container and receiving equipment to prevent static discharge.
- If the compound is stored under an inert atmosphere, carefully introduce a positive pressure of inert gas.
- Slowly dispense the required amount of **2-Ethoxypropanoyl chloride** into a clean, dry container.
- Once dispensing is complete, securely close the container.
- Wipe down any external surfaces of the container with a suitable solvent (e.g., isopropanol) and then a dry cloth.
- Store the main container and the dispensed amount according to the storage guidelines (see section 4).
- Clean any contaminated glassware or equipment promptly.
- Wash hands and face thoroughly after handling.

Storage Procedures

Proper storage of **2-Ethoxypropanoyl chloride** is critical to maintain its stability and prevent hazardous situations.

Storage Condition	Requirement
Temperature	2 - 8 °C
Atmosphere	Store under an inert gas.
Ventilation	Store in a dry and well-ventilated place.[2]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces.[2]
Container	Keep container tightly closed.[2]
Security	Store locked up or in an area accessible only to qualified or authorized persons.[2]
Incompatibilities	Alcohols, oxidizing agents, strong bases, and water.[4]

Spill Response Protocol

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

For small spills:

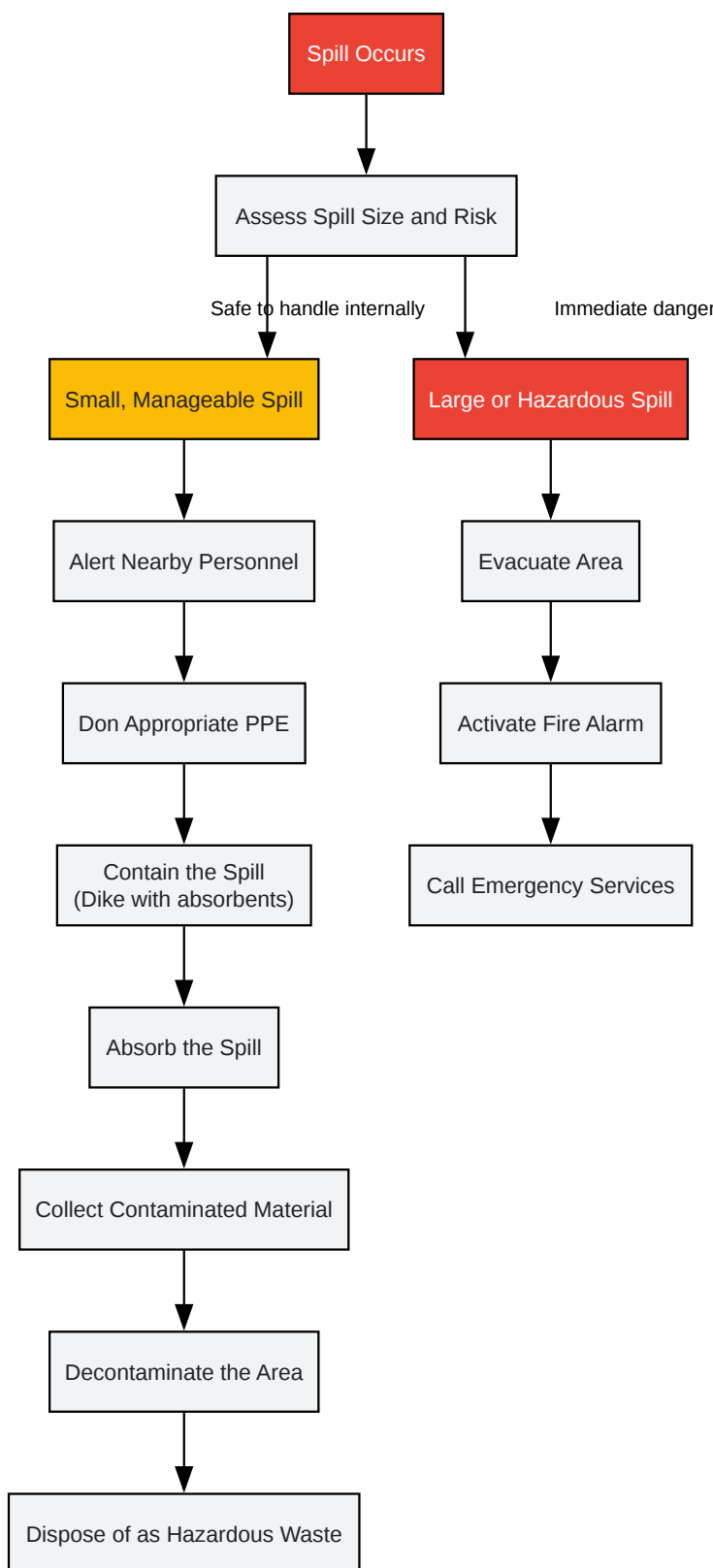
- Alert personnel: Immediately alert others in the vicinity.
- Evacuate: If necessary, evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure adequate ventilation, such as a chemical fume hood, to disperse vapors.[5]
- Contain: Use absorbent materials like vermiculite or cat litter to dike the spill and prevent it from spreading.[5][6]
- Absorb: Add absorbent material, working from the outside in, until all the liquid is absorbed. [5]
- Neutralize (if applicable): For acid spills, cautiously neutralize with sodium bicarbonate or soda ash.[5]

- Collect: Carefully sweep or shovel the absorbed material into a suitable, labeled waste container.[\[4\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.[\[7\]](#)
- Dispose: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

For large spills or spills with fire/explosion risk:

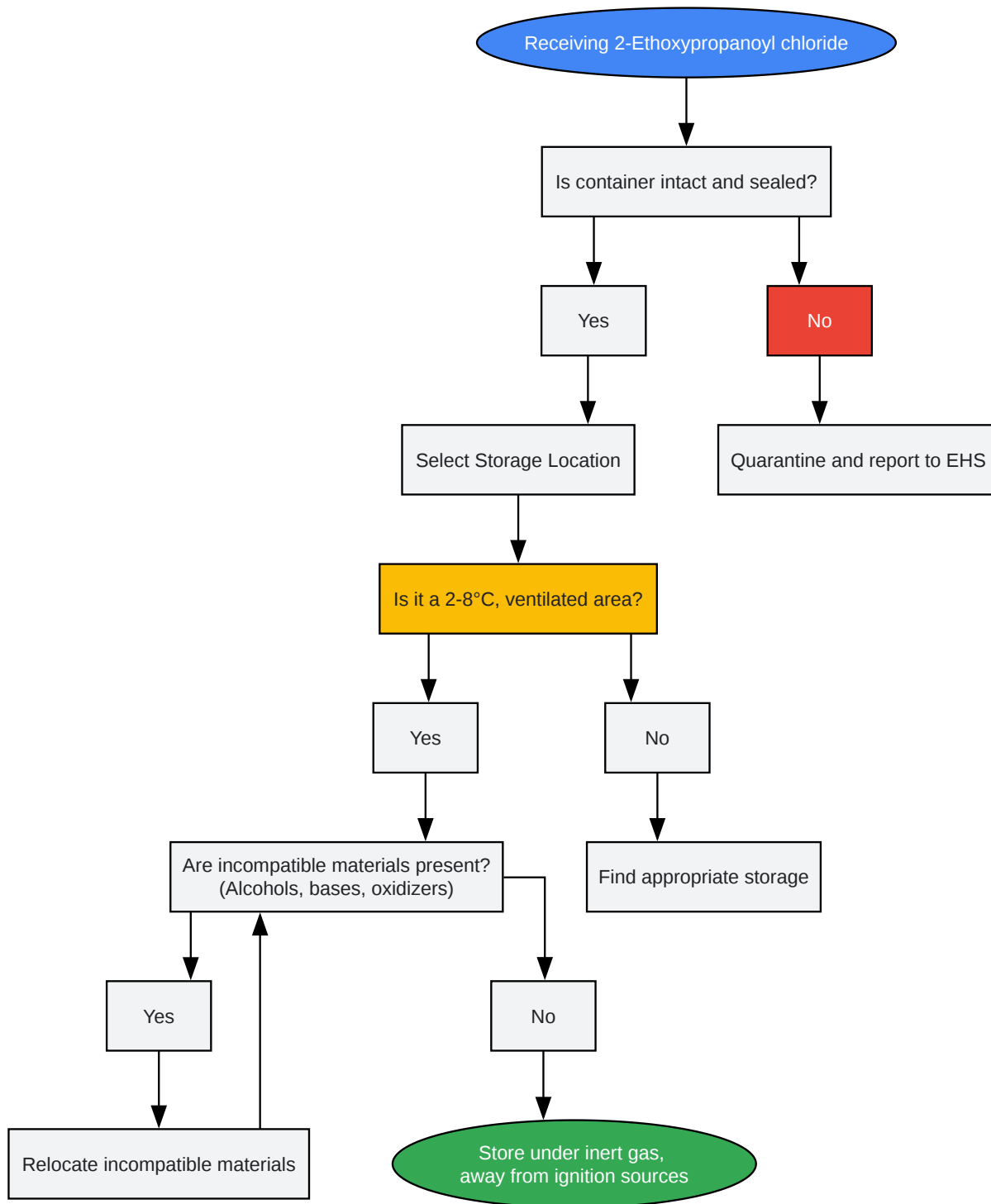
- Evacuate the area immediately.
- Activate the nearest fire alarm.
- Call emergency services.[\[6\]](#)
- Do not attempt to clean up the spill yourself.

Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Decision tree for proper storage of **2-Ethoxypropanoyl chloride**.

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